

Application Note: Measuring Sirt2 Inhibition by Sirt2-IN-6 using Western Blot Analysis

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Compound of Interest

Compound Name: Sirt2-IN-6
Cat. No.: B12422588

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sirtuin 2 (Sirt2), a member of the NAD⁺-dependent class III histone deacetylase family, is a crucial regulator of various cellular processes.[1][2] Predominantly located in the cytoplasm, Sirt2 targets numerous non-histone proteins, with α -tubulin being one of its most well-established substrates.[3][4] By deacetylating α -tubulin, Sirt2 influences microtubule stability, cell cycle progression, and cell motility.[4] Dysregulation of Sirt2 activity has been implicated in the pathophysiology of cancer, neurodegenerative disorders, and metabolic diseases, making it an attractive therapeutic target.[1][2][5]

Sirt2-IN-6 is a potent and selective small molecule inhibitor of Sirt2.[6] This application note provides a detailed protocol for measuring the cellular activity of **Sirt2-IN-6** by quantifying the acetylation status of its substrate, α -tubulin, using Western blot analysis. Inhibition of Sirt2 prevents the deacetylation of α -tubulin, leading to a detectable increase in its acetylated form (Ac- α -tubulin). This provides a reliable and quantifiable method to assess the efficacy of Sirt2 inhibitors in a cellular context.

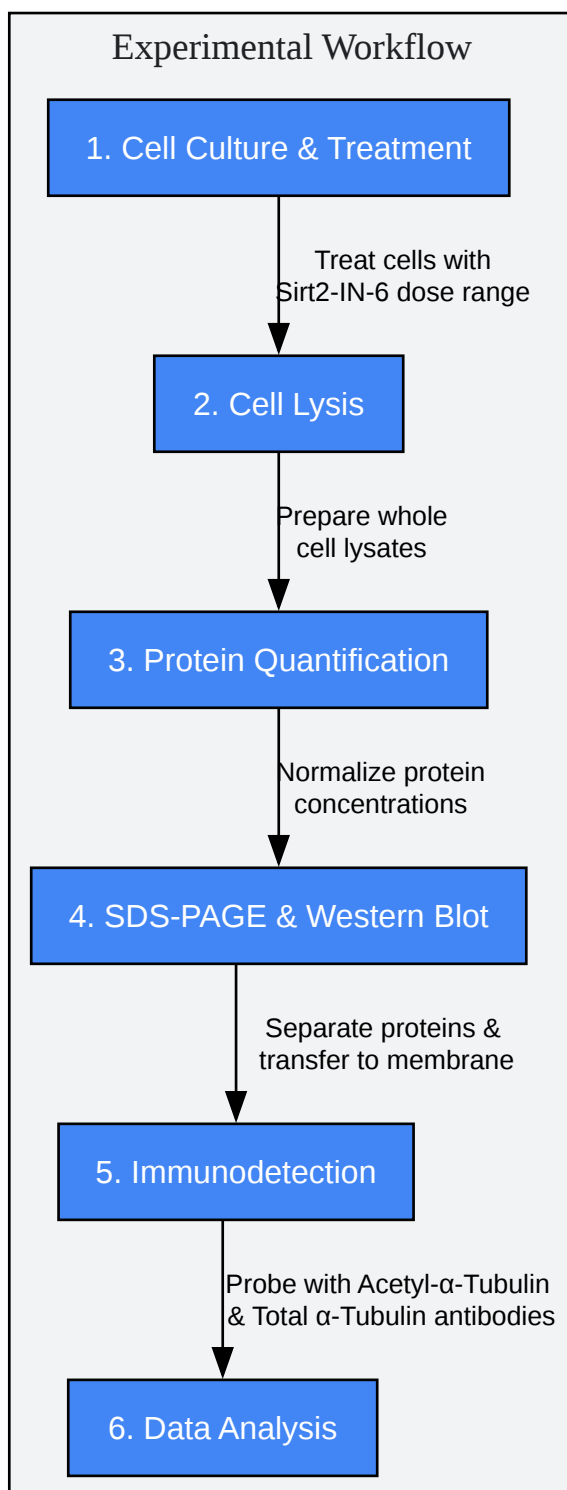
Sirt2 Inhibitor Profiles

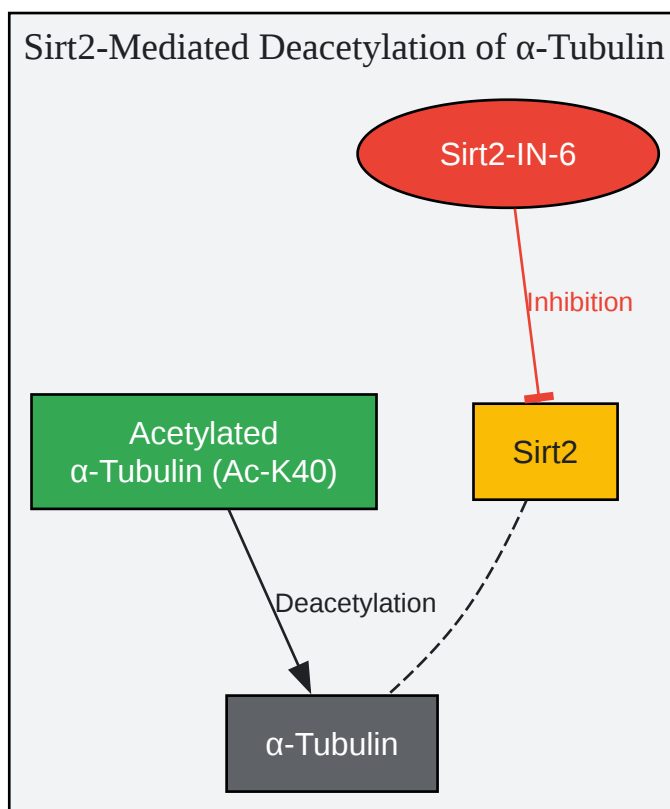
The following table summarizes the key properties of **Sirt2-IN-6** and compares its in vitro potency with other known Sirt2 inhibitors.

Inhibitor	Target(s)	IC50 Value	Molecular Weight	CAS Number
Sirt2-IN-6	Sirt2	0.815 μ M[6]	502.59 g/mol [6]	2243151-81-5[6]
AGK2	Sirt2	3.5 μ M[7][8]	351.41 g/mol	304896-28-4
Tenovin-6	Sirt1/Sirt2	~9-15 μ M[7][9]	501.01 g/mol	82845-93-0
SirReal2	Sirt2	0.23 μ M[9]	421.49 g/mol	1429637-13-1
TM	Sirt2	0.038 μ M[9]	437.52 g/mol	1888195-02-1

Principle of the Assay & Experimental Workflow

The central principle of this assay is that inhibiting Sirt2's deacetylase activity with **Sirt2-IN-6** will cause a dose-dependent accumulation of acetylated α -tubulin in treated cells. This change can be visualized and quantified by Western blot using an antibody specific for acetylated α -tubulin. Total α -tubulin levels should remain unchanged and can be used as a loading control for normalization.





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